

# 2-Hydroxynaringenin: A Comprehensive Technical Guide on its Discovery, Isolation, and Biochemical Genesis

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## Compound of Interest

Compound Name: 2-Hydroxynaringenin

Cat. No.: B191524

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## Introduction

**2-Hydroxynaringenin**, a flavonoid belonging to the flavanone subclass, has garnered increasing interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the history of its discovery and isolation, its natural sources, biosynthetic pathway, and detailed experimental protocols for its extraction and characterization. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Historical Perspective and Discovery

While the precise historical record of the initial discovery and isolation of **2-hydroxynaringenin** is not extensively documented in readily available literature, its identification is intrinsically linked to the broader exploration of flavonoids in various plant species. It has been reported in several botanical sources, including *Paeoniae Alba*[1], *Berchemia formosana*[1], *Ziziphus jujuba*, and *Abies spectabilis*[2]. The structural elucidation of this compound was made possible through the application of modern spectroscopic techniques, which have been instrumental in characterizing numerous flavonoids.

## Natural Occurrence

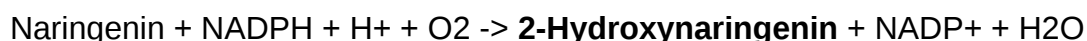
**2-Hydroxynaringenin** is a naturally occurring phytochemical found in a variety of plants. Its presence has been confirmed in the following species:

- *Paeoniae Alba* (White Peony Root): A traditional Chinese medicinal herb where **2-hydroxynaringenin** has been identified as a constituent.[\[1\]](#)[\[3\]](#)
- *Berchemia formosana*: A plant native to Taiwan from which **2-hydroxynaringenin** has been isolated.[\[1\]](#)
- *Ziziphus jujuba* (Jujube): The fruit of this plant is known to contain a diverse array of flavonoids, including (2S)-**2-hydroxynaringenin**.[\[2\]](#)
- *Abies spectabilis* (Himalayan Fir): This coniferous tree is another natural source of (2S)-**2-hydroxynaringenin**.[\[2\]](#)
- *Cudrania tricuspidata* (Cudrania Tree): The roots and fruits of this plant are rich in various flavonoids, and while specific isolation of **2-hydroxynaringenin** is not explicitly detailed in all studies, the presence of related flavonoid precursors is well-established.

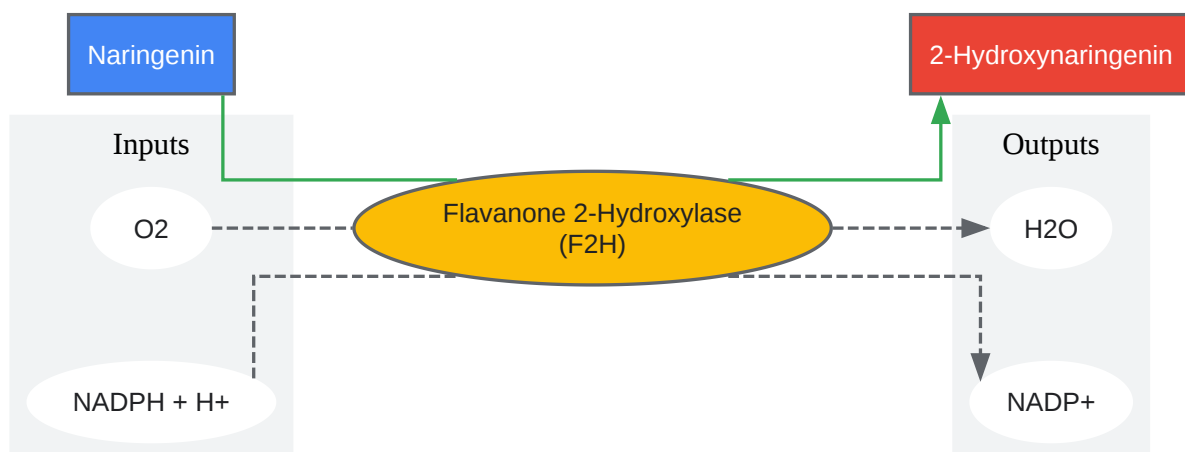
## Biosynthesis of 2-Hydroxynaringenin

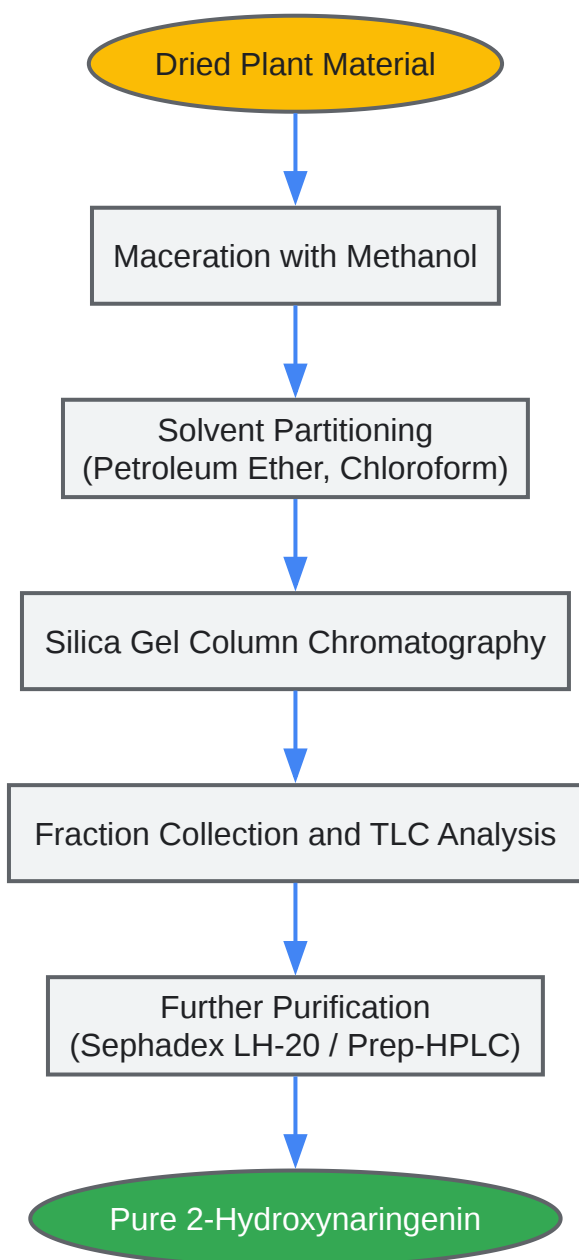
The biosynthesis of **2-hydroxynaringenin** proceeds via the well-established phenylpropanoid pathway, which is responsible for the production of a wide array of flavonoids in plants. The immediate precursor to **2-hydroxynaringenin** is naringenin. The key enzymatic step in the formation of **2-hydroxynaringenin** is the hydroxylation of naringenin at the C-2 position. This reaction is catalyzed by the enzyme flavanone 2-hydroxylase (F2H), a cytochrome P450-dependent monooxygenase.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The enzymatic conversion can be summarized as follows:



This hydroxylation is a critical step in the biosynthesis of certain C-glycosylflavones, where **2-hydroxynaringenin** serves as an intermediate.[\[4\]](#)[\[5\]](#)





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